

Proper Disposal of M-5011: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M-5011

Cat. No.: B1675852

[Get Quote](#)

For immediate release: This document provides essential safety and logistical information for the proper disposal of **M-5011**, a non-steroidal anti-inflammatory drug (NSAID) used in research and development. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

M-5011, identified by CAS number 76604-64-3 with the chemical formula C₁₄H₁₄O₂S, requires handling as a hazardous chemical waste.^[1] Improper disposal can pose risks of environmental contamination and accidental exposure. This guide outlines the necessary steps for the safe handling and disposal of **M-5011** in a laboratory setting.

Step-by-Step Disposal Protocol

Researchers, scientists, and drug development professionals must follow these steps to ensure the safe disposal of **M-5011**:

- Waste Identification and Segregation:
 - Clearly label all containers holding **M-5011** waste with "Hazardous Waste" and the full chemical name.
 - Segregate **M-5011** waste from other laboratory waste streams to prevent unintended chemical reactions.
- Containerization:

- Use only compatible, leak-proof containers for storing **M-5011** waste. The original container is often a suitable option.
- Ensure containers are securely sealed at all times, except when adding waste.
- Waste Accumulation and Storage:
 - Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
 - Secondary containment is recommended to mitigate spills or leaks.
- Arranging for Disposal:
 - Do not dispose of **M-5011** down the drain or in regular trash.
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to schedule a pickup.
 - Provide the EHS or contractor with accurate information about the waste, including its chemical name and quantity.

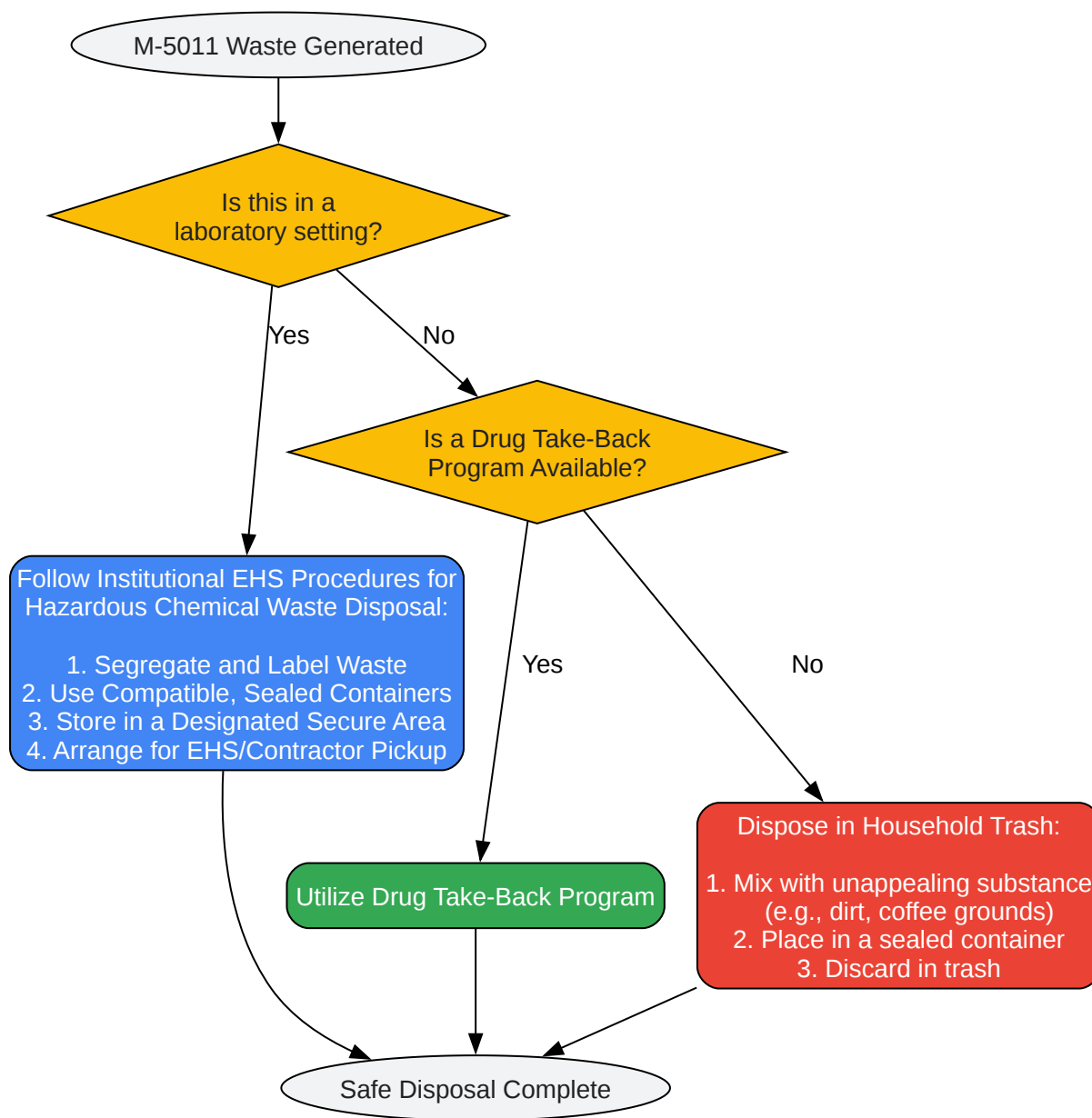
For unused or expired medicines in a non-laboratory setting, the best method of disposal is through a drug take-back program.^{[2][3]} If such a program is unavailable, the U.S. Food and Drug Administration (FDA) recommends mixing the medication with an unappealing substance like dirt or used coffee grounds, placing it in a sealed container, and then disposing of it in the household trash.^{[2][3][4][5]}

Key Data for M-5011 Disposal

Property	Value	Source
Chemical Name	M-5011	TargetMol
CAS Number	76604-64-3	TargetMol
Molecular Formula	C14H14O2S	[1]
Physical Form	Solid	[1]
Disposal Method	Hazardous Chemical Waste	General Chemical Waste Guidelines

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **M-5011**.



[Click to download full resolution via product page](#)

Caption: **M-5011** Disposal Decision Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. M-5011 | CymitQuimica [cymitquimica.com]
- 2. fda.gov [fda.gov]
- 3. Where and How to Dispose of Unused Medicines | FDA [fda.gov]
- 4. dea.gov [dea.gov]
- 5. pfizer.com [pfizer.com]
- To cite this document: BenchChem. [Proper Disposal of M-5011: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1675852#m-5011-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com